

# Physicochemical properties of L-Amoxicillin

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## Compound of Interest

Compound Name: *L-Amoxicillin*

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## An In-depth Technical Guide to the Physicochemical Properties of **L-Amoxicillin**

### Introduction

**L-Amoxicillin** is a broad-spectrum, semi-synthetic  $\beta$ -lactam antibiotic widely used for treating bacterial infections.[1] Its efficacy and behavior as a pharmaceutical agent are fundamentally governed by its physicochemical properties. Understanding these characteristics is critical for researchers, scientists, and drug development professionals in areas such as formulation design, stability analysis, quality control, and predicting its pharmacokinetic profile. Amoxicillin's structure, featuring a  $\beta$ -lactam ring, a thiazolidine ring, and an amino group side chain, confers its antibacterial activity but also presents challenges related to stability.[2][3] This guide provides a comprehensive overview of the core physicochemical properties of **L-Amoxicillin**, detailed experimental protocols for their determination, and visual representations of key processes.

## Core Physicochemical Properties

The fundamental properties of **L-Amoxicillin** are summarized below. The most common form used in pharmaceutical formulations is amoxicillin trihydrate, which is the most stable solid form.[4][5]

| Property                | Value                                                                                                                                    | Reference |
|-------------------------|------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| Chemical Formula        | C <sub>16</sub> H <sub>19</sub> N <sub>3</sub> O <sub>5</sub> S                                                                          | [6][7]    |
| Molecular Weight        | 365.4 g/mol                                                                                                                              | [6][7]    |
| CAS Number              | 26787-78-0 (Anhydrous)                                                                                                                   | [7][8]    |
| 61336-70-7 (Trihydrate) |                                                                                                                                          |           |
| Appearance              | White to off-white or light-yellowish crystalline powder.[6][8][9]                                                                       |           |
| Melting Point           | Decomposes around 194 °C to 204 °C.[6][10][11] DSC analysis shows an exothermic transition associated with chemical degradation.[12][13] |           |
| LogP (Octanol/Water)    | 0.87                                                                                                                                     | [3][6]    |

## Dissociation Constants (pKa)

Amoxicillin is an amphoteric molecule with three ionizable functional groups: a carboxylic acid, a primary amine, and a phenolic hydroxyl group.[2][14] These groups dictate the molecule's charge and solubility at different pH values.

| pKa Value                     | Corresponding Functional Group  | Reference   |
|-------------------------------|---------------------------------|-------------|
| pKa <sub>1</sub> : ~2.4 - 2.7 | Carboxylic Acid (-COOH)         | [2][11][14] |
| pKa <sub>2</sub> : ~7.2 - 7.4 | Amino Group (-NH <sub>2</sub> ) | [2][11]     |
| pKa <sub>3</sub> : ~9.6       | Phenolic Hydroxyl Group (-OH)   | [2][11][14] |

## Solubility Profile

The solubility of amoxicillin is highly dependent on the pH and the solvent used.<sup>[4]</sup> As an amphoteric compound, it exhibits its lowest solubility at its isoelectric point, which is in the pH range of 4 to 6.<sup>[4]</sup>

| Solvent                   | Solubility | Temperature                    | Reference                     |
|---------------------------|------------|--------------------------------|-------------------------------|
| Water                     | 4 g/L      | 25 °C                          | <sup>[7]</sup> <sup>[8]</sup> |
| Slightly soluble          | -          | <sup>[9]</sup> <sup>[15]</sup> |                               |
| Methanol                  | 7.5 mg/mL  | -                              | <sup>[10]</sup>               |
| Ethanol                   | 3.4 mg/mL  | -                              | <sup>[10]</sup>               |
| Very slightly soluble     | -          | <sup>[15]</sup>                |                               |
| Dimethyl Sulfoxide (DMSO) | ~25 mg/mL  | -                              | <sup>[15]</sup>               |
| Phosphate Buffer (pH 7.2) | ~1 mg/mL   | -                              | <sup>[15]</sup>               |

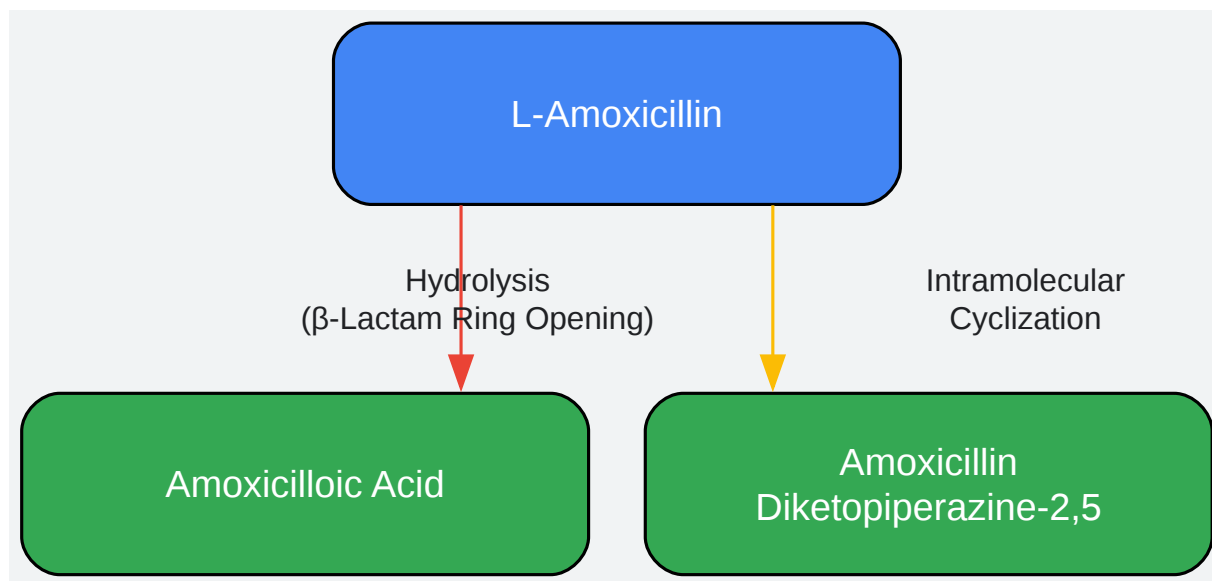
## Crystal Structure and Stability

Amoxicillin trihydrate crystals are orthorhombic.<sup>[4]</sup> The stability of amoxicillin is a critical factor, as degradation leads to a loss of potency. The primary site of degradation is the  $\beta$ -lactam ring, which is susceptible to hydrolysis.<sup>[16]</sup>

- **pH Stability:** Amoxicillin in solution is most stable at a pH of around 6.0-6.5.<sup>[17]</sup><sup>[18]</sup> Its degradation is catalyzed by both acidic and alkaline conditions.
- **Thermal Stability:** Reconstituted oral amoxicillin suspensions are stable for about 7 days under refrigeration (2-8°C).<sup>[19]</sup><sup>[20]</sup> At room temperature (25°C), amoxicillin retains 90% of its concentration for approximately 24.8 hours.<sup>[21]</sup> High temperatures accelerate the degradation process.<sup>[12]</sup><sup>[19]</sup>
- **Photostability:** Exposure to light can also contribute to the degradation of amoxicillin.<sup>[19]</sup>

The degradation of amoxicillin primarily proceeds via two pathways: hydrolysis of the  $\beta$ -lactam ring to form amoxicilloic acid, and intramolecular cyclization to form amoxicillin

diketopiperazine.[16][22][23]



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Primary degradation pathways of **L-Amoxicillin**.

## Experimental Protocols

Detailed methodologies are essential for the accurate characterization of **L-Amoxicillin**'s physicochemical properties.

### Determination of pKa by Potentiometric Titration

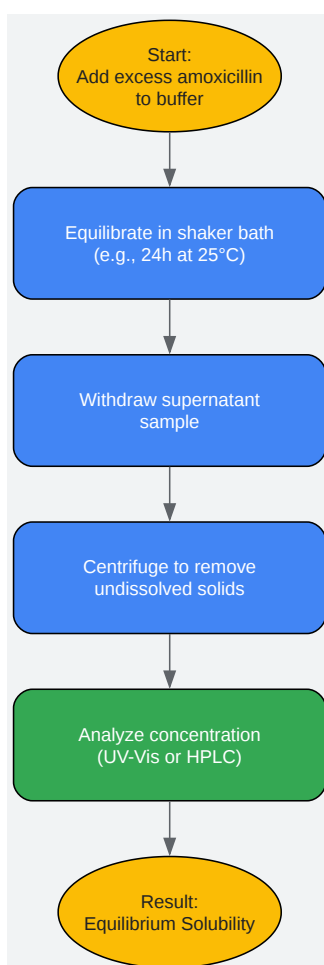
- Principle: This method involves titrating a solution of amoxicillin with a strong acid and a strong base and monitoring the pH change. The pKa values are determined from the inflection points of the resulting titration curve.
- Apparatus: Calibrated pH meter with a glass electrode, magnetic stirrer, burette.

- Reagents: **L-Amoxicillin** standard, 0.1 M Hydrochloric Acid (HCl), 0.1 M Sodium Hydroxide (NaOH), deionized water.
- Procedure:
  - Prepare a solution of amoxicillin (e.g., 1 mg/mL) in deionized water.
  - Place the solution in a beaker with a magnetic stir bar and immerse the pH electrode.
  - Titrate the solution with 0.1 M HCl, recording the pH after each incremental addition until the pH drops significantly.
  - Repeat the process with a fresh amoxicillin solution, this time titrating with 0.1 M NaOH until the pH rises significantly.
- Data Analysis: Plot the pH versus the volume of titrant added. The pKa values correspond to the pH at the half-equivalence points on the titration curve.

## Determination of Aqueous Solubility by Shake-Flask Method

- Principle: The shake-flask method determines the equilibrium solubility of a compound in a specific solvent. Excess solid is agitated in the solvent for a prolonged period until equilibrium is reached. The concentration of the dissolved solute is then measured.
- Apparatus: Constant temperature shaker/water bath, centrifuge, analytical balance, UV-Vis spectrophotometer or HPLC system.
- Reagents: **L-Amoxicillin** powder, buffer solutions of desired pH.
- Procedure:
  - Add an excess amount of amoxicillin powder to a known volume of the desired buffer solution in a sealed flask.
  - Place the flask in a constant temperature shaker (e.g., 25°C or 37°C) and agitate for a sufficient time to reach equilibrium (e.g., 24-48 hours).

- After equilibration, allow the suspension to settle. Withdraw a sample of the supernatant.
- Centrifuge the sample to remove any undissolved solid particles.
- Dilute the clear supernatant to an appropriate concentration and analyze it using a validated UV-Vis spectrophotometric or HPLC method to determine the amoxicillin concentration.[24][25]



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Workflow for the shake-flask solubility determination method.

## Thermal Analysis by Differential Scanning Calorimetry (DSC)

- Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine thermal transitions like melting and

decomposition.

- Apparatus: Differential Scanning Calorimeter (DSC).
- Procedure:
  - Accurately weigh a small amount of amoxicillin trihydrate (typically 2-5 mg) into an aluminum DSC pan.[\[13\]](#)[\[26\]](#)
  - Place the pan in the DSC cell. An empty, sealed pan is used as a reference.
  - Heat the sample at a constant rate (e.g., 10°C/min) under a nitrogen gas stream.[\[13\]](#)[\[26\]](#)
  - Record the heat flow as a function of temperature.
- Data Analysis: The resulting thermogram will show endothermic (melting, water loss) and exothermic (decomposition) peaks.[\[12\]](#)[\[13\]](#) The peak temperature and enthalpy changes provide information about the thermal stability of the compound.[\[26\]](#)

## Stability Assessment by Forced Degradation Studies

- Principle: Forced degradation studies intentionally expose the drug to harsh conditions (acid, base, oxidation, heat, light) to identify potential degradation products and validate the stability-indicating power of analytical methods, typically HPLC.[\[15\]](#)
- Apparatus: HPLC system with a suitable detector (e.g., UV), pH meter, oven, photostability chamber.
- Reagents: **L-Amoxicillin**, hydrochloric acid, sodium hydroxide, hydrogen peroxide.
- Procedure:
  - Acid/Base Hydrolysis: Add acid (e.g., 0.375 M HCl) or base (e.g., 0.015 M NaOH) to an amoxicillin solution and maintain at a specific temperature for a set time. Neutralize the solution before analysis.[\[15\]](#)
  - Oxidative Degradation: Treat an amoxicillin solution with hydrogen peroxide (e.g., 1.5% H<sub>2</sub>O<sub>2</sub>) and monitor over time.[\[15\]](#)

- Thermal Degradation: Expose solid amoxicillin powder to dry heat in an oven.[15]
- Photodegradation: Expose solid or solution samples to controlled light in a photostability chamber.[15]
- Data Analysis: Analyze all stressed samples by a validated stability-indicating HPLC method. The method should be able to separate the intact amoxicillin peak from all degradation product peaks. The decrease in the area of the amoxicillin peak and the appearance of new peaks indicate the extent of degradation.

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